

An In-depth Technical Guide to Methoxyacetaldehyde: Safety and Handling Precautions

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Compound of Interest

Compound Name: *Methoxyacetaldehyde*

Cat. No.: *B081698*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **methoxyacetaldehyde**, a crucial reagent in various chemical syntheses. Adherence to these guidelines is paramount to ensure a safe laboratory environment and prevent accidental exposure.

Hazard Identification and Classification

Methoxyacetaldehyde is a hazardous chemical that requires careful handling. Its primary dangers are its flammability and toxicity. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.[1][3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[3]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[1][2]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1][2]

Signal Word: Danger[1][3]

Pictograms:

- Flame
- Exclamation Mark
- Health Hazard

Physical and Chemical Properties

Understanding the physical and chemical properties of **methoxyacetaldehyde** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C3H6O2 ^{[2][4]}
Molecular Weight	74.08 g/mol ^{[2][3]}
Boiling Point	41.5°C at 760 mmHg ^[4]
Flash Point	-38.9°C (-38.0°F) (estimated) ^[5]
Density	0.906 g/cm ³ ^[4]
Vapor Pressure	406.3 mmHg at 25°C (estimated) ^[5]
Solubility in Water	9.39e+004 mg/L at 25°C (estimated) ^[5]

Toxicity Data

The following table summarizes the available acute toxicity data for **methoxyacetaldehyde**. It is important to note that these values are indicative of the substance's potential toxicity and all direct contact should be avoided.

Test Type	Route of Exposure	Species	Dose	Reference
LD50 (Lethal Dose, 50%)	Oral	Rat	2330 mg/kg	^{[2][5]}
LDLo (Lowest Published Lethal Dose)	Intraperitoneal	Rat	487 mg/kg	^[5]
LD50 (Lethal Dose, 50%)	Skin	Rabbit	1170 mg/kg	^[5]

Experimental Protocols

Detailed experimental protocols for determining the specific quantitative data cited above (e.g., LD50, flash point) are not publicly available in standard safety literature. This data is typically

generated through standardized testing methodologies outlined by organizations such as the OECD (Organisation for Economic Co-operation and Development) or ASTM International.

General Methodological Approach:

- Acute Toxicity (LD50): These studies typically involve administering the substance to laboratory animals (e.g., rats, rabbits) via different routes of exposure (oral, dermal, inhalation) at varying concentrations. The dose at which 50% of the test population succumbs is determined. These experiments are conducted under strict ethical guidelines and controlled laboratory conditions.
- Flash Point: The flash point is determined using either a closed-cup or open-cup apparatus. The substance is heated at a controlled rate, and an ignition source is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors of the substance ignite.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **methoxyacetaldehyde** to prevent exposure.[\[1\]](#)[\[6\]](#)

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards. [1] [6]
Skin	Chemical-impermeable gloves (e.g., Nitrile, Neoprene).	Gloves must be inspected before use and changed immediately if contaminated. [1] [6]
Flame-retardant and impervious clothing (lab coat or coveralls).	Should be worn to protect against splashes and fire hazards. [1]	
Respiratory	A full-face respirator with appropriate cartridges should be used if exposure limits are exceeded or if irritation is experienced.	All handling should be conducted in a well-ventilated area, preferably a chemical fume hood. [1] [6]

Safe Handling and Storage

Handling:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[\[1\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[6\]](#)
- Use non-sparking tools and explosion-proof equipment to prevent ignition.[\[1\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)[\[7\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)[\[7\]](#)

- Do not eat, drink, or smoke when using this product.[[1](#)]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[[1](#)][[7](#)]
- Keep away from sources of ignition.[[7](#)]
- Store apart from incompatible materials and foodstuff containers.[[1](#)]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Remove all sources of ignition.[[1](#)]
- Ensure adequate ventilation.
- Use personal protective equipment, including respiratory protection.
- Prevent further leakage or spillage if it is safe to do so.[[1](#)]
- Contain the spill with inert material (e.g., sand, earth).
- Collect the absorbed material into a suitable, closed container for disposal.[[1](#)]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[[1](#)]

First Aid Measures

Immediate medical attention is required in case of exposure.

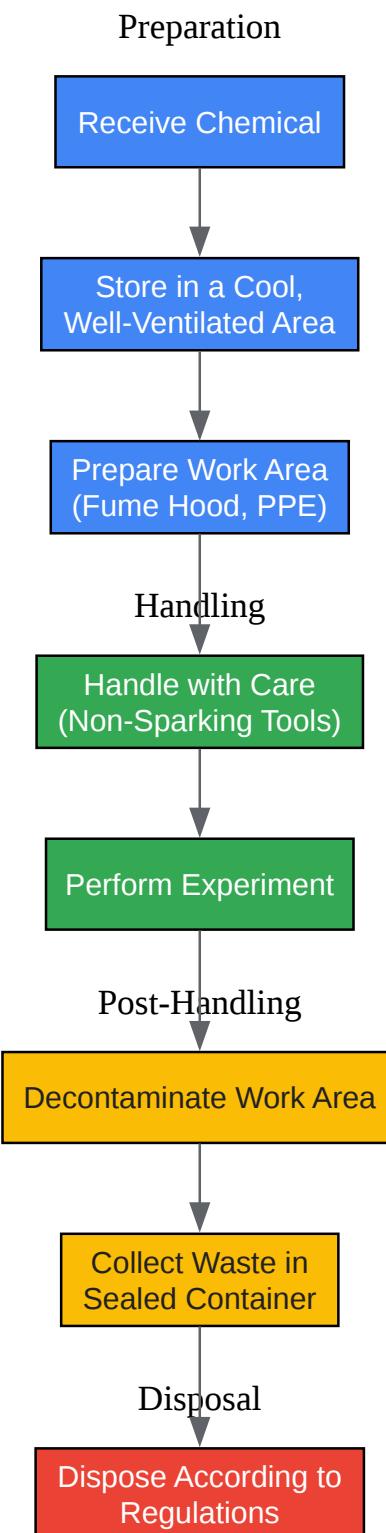
Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. [1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[\[1\]](#) The chemical should be kept in suitable and closed containers for disposal.[\[1\]](#)

Visual Guides

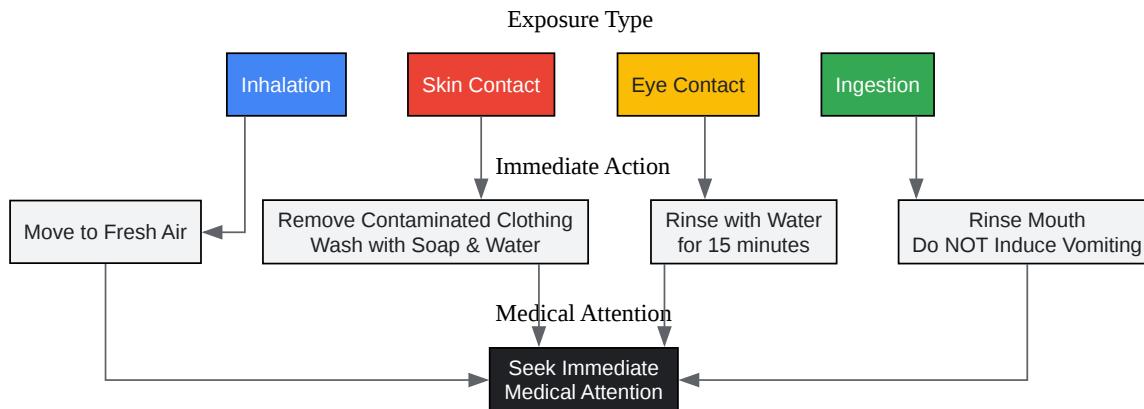
Safe Handling Workflow



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Caption: Workflow for the safe handling of **methoxyacetaldehyde**.

First Aid Procedures for Methoxyacetaldehyde Exposure



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Caption: First aid procedures for different exposure routes.

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